

Application Note & Protocol: Preparation of I-BET567 Stock Solution in DMSO

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Compound of Interest

Compound Name: *I-BET567*
Cat. No.: *B10829594*

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This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of the pan-BET inhibitor, **I-BET567**, using Dimethyl Sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the stability, and consistent performance of the compound in downstream experimental assays.

I-BET567: Key Properties

Proper stock solution preparation begins with understanding the physicochemical properties of the compound. The following table summarizes essential data for **I-BET567**.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₈ ClN ₅ O ₂	[1]
Molecular Weight	359.81 g/mol	[1][2][3]
Appearance	White to off-white solid	[2]
Solubility in DMSO	100 mg/mL	[2][4][5]
Molar Equivalent	277.92 mM at 100 mg/mL	[2][4][5]

Experimental Protocol: Preparing a 10 mM I-BET567 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **I-BET567** in DMSO, a common concentration for laboratory use.

Materials:

- **I-BET567** powder (purity >98%)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), molecular biology grade
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath (optional, but recommended)[4]

Safety Precautions:

- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **I-BET567** powder in a chemical fume hood or a ventilated enclosure to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for **I-BET567** and DMSO before handling.

Procedure:

- Determine the Required Mass:
 - Use the following formula to calculate the mass of **I-BET567** powder needed: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$

- Example for 1 mL of a 10 mM solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 359.81 \text{ g/mol} \times 1000 = 3.5981 \text{ mg}$
- Weighing the Compound:
 - Carefully weigh out the calculated mass (e.g., 3.60 mg) of **I-BET567** powder using an analytical balance.
 - Place the weighed powder directly into a sterile microcentrifuge tube or vial.
- Dissolution in DMSO:
 - Add the desired volume of DMSO (e.g., 1 mL for a 10 mM solution) to the tube containing the **I-BET567** powder. It is recommended to use newly opened DMSO, as hygroscopic (water-absorbed) DMSO can negatively impact solubility.[\[2\]](#)
 - Tightly cap the tube.
- Ensuring Complete Solubilization:
 - Vortex the solution vigorously for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonicate the solution in an ultrasonic bath for 5-10 minutes.[\[4\]](#) Gentle warming to 37°C can also aid dissolution.[\[4\]](#) The final solution should be clear.

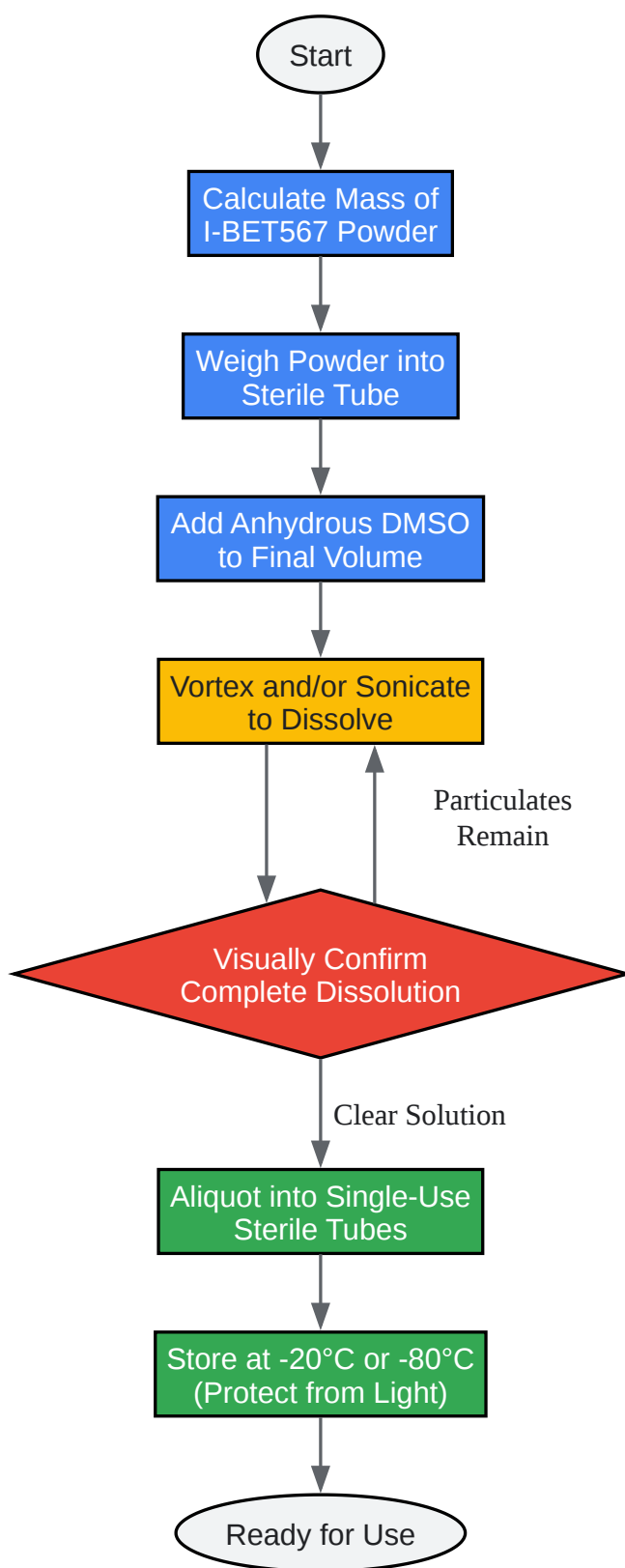
Stock Solution Storage and Handling:

- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile tubes.[\[5\]](#)
- Storage Temperature:
 - For long-term storage (up to 6 months), store the aliquots at -80°C.[\[2\]](#)
 - For short-term storage (up to 1 month), store at -20°C.[\[2\]](#)

- Light Protection: **I-BET567** should be protected from light.^{[2][4]} Store aliquots in an opaque container or a dark freezer.
- Usage: When ready to use, thaw a single aliquot at room temperature. Once thawed, use it for your experiment and discard any unused portion of that aliquot to ensure experimental consistency.

Workflow Visualization

The following diagram illustrates the key steps in the preparation and storage of the **I-BET567** stock solution.



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Caption: Workflow for preparing an **I-BET567** stock solution.

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